

Physical and chemical properties of Metanilic acid

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Compound of Interest

Compound Name: Metanilic acid

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An In-depth Technical Guide to the Physical and Chemical Properties of **Metanilic Acid**

Introduction

Metanilic acid, systematically known as 3-aminobenzenesulfonic acid, is an important aromatic organic compound with the chemical formula $C_6H_7NO_3S$.^{[1][2][3]} It is an isomer of sulfanilic acid and orthanilic acid. Structurally, it consists of a benzene ring substituted with an amino group ($-NH_2$) and a sulfonic acid group ($-SO_3H$) at the meta positions.^[4] This bifunctional nature makes it a versatile intermediate in the chemical industry, particularly in the synthesis of sulfa drugs and as a key precursor in the manufacturing of azo dyes, acid dyes, reactive dyes, and fluorescent brightening agents.^{[1][5]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for their determination, and key chemical pathways involving this compound.

Physical Properties

Metanilic acid typically appears as a white, beige, or grayish-beige crystalline powder.^{[1][6][7]} It is stable under normal conditions but is combustible and incompatible with strong oxidizing agents and acids.^{[2][6][8]} A notable characteristic is the existence of a "disappearing polymorph" (Form I), which readily converts to more stable forms (Form II and III) upon contact with seed crystals, making the pure Form I difficult to isolate.^[7]

Quantitative Physical Data

The key physical properties of **Metanilic acid** are summarized in the table below for easy reference.

Property	Value	Reference
IUPAC Name	3-aminobenzenesulfonic acid	[7]
CAS Number	121-47-1	[1][5]
Molecular Formula	C ₆ H ₇ NO ₃ S	[1][2][3]
Molar Mass	173.19 g/mol	[1][2][7]
Appearance	White to beige crystalline powder	[1][6][7]
Melting Point	>300 °C (decomposes)	[1][2][6][7]
Density	1.69 g/cm ³	[1][6][7]
pKa	3.70 - 3.74 (at 25 °C)	[5][6][7][9]
LogP (octanol/water)	-2.77 (at 21 °C)	[3][9]

Solubility Profile

Solvent	Solubility	Reference
Water	Slightly soluble. 15 g/L at 20 °C. The anhydrous form is reported as <1 mg/mL at 22 °C.	[3][7][10]
Ethanol	Very slightly soluble	[2][6][11]
Methanol	Sparsely soluble	[5]
Ether	Slightly soluble	[6]
Alkali Solutions	Soluble	[6]
Concentrated HCl	Soluble	[6]

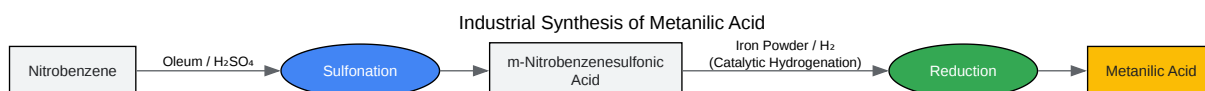
Chemical Properties and Reactions

Metanilic acid's chemical behavior is dictated by the presence of both the acidic sulfonic acid group and the basic amino group, making it amphoteric. It is a key intermediate in various industrial syntheses.

- **Dye Synthesis:** It is extensively used in the production of azo dyes. The amino group can be diazotized with nitrous acid (generated from sodium nitrite and a strong acid) and then coupled with other aromatic compounds to form vibrantly colored azo compounds.[1][4][12]
- **Pharmaceutical Synthesis:** It serves as a precursor in the synthesis of certain sulfa drugs.[1][5]
- **Reactivity:** It is incompatible with strong oxidizing agents, strong acids, and strong bases.[8] Fusion with caustic potash (potassium hydroxide) can lead to the formation of aniline.[4]

Synthesis of Metanilic Acid

The primary industrial route for synthesizing **Metanilic acid** involves the sulfonation of nitrobenzene followed by reduction.



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Industrial Synthesis of **Metanilic Acid**

This process involves reacting nitrobenzene with fuming sulfuric acid (oleum) to introduce the sulfonic acid group, primarily at the meta position, forming m-nitrobenzenesulfonic acid.[13][14] This intermediate is then reduced, commonly using iron powder in an acidic medium or through catalytic hydrogenation, to convert the nitro group into an amino group, yielding **Metanilic acid**. [12][13][14][15]

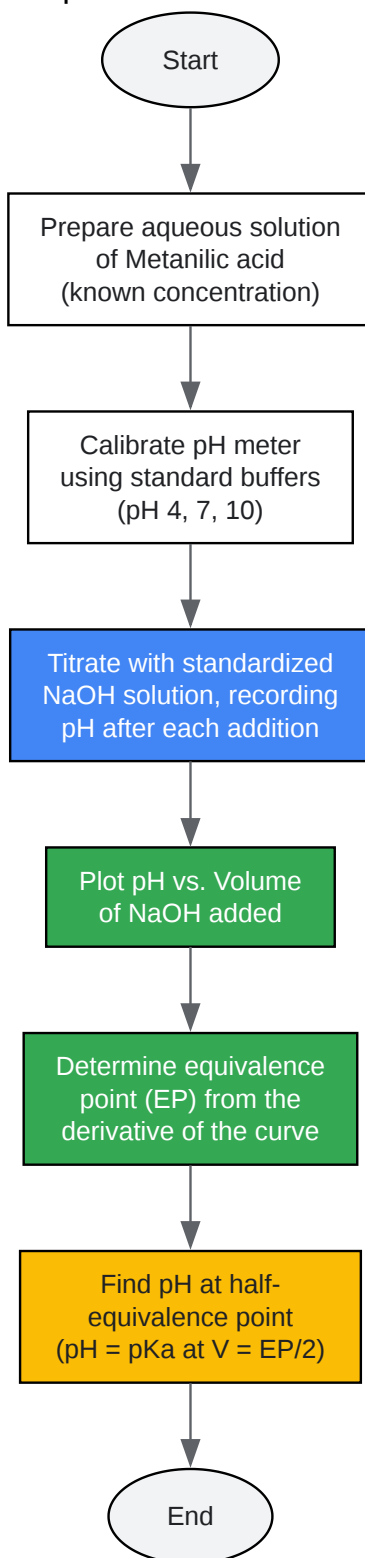
Experimental Protocols

Detailed methodologies are crucial for accurate characterization. Below are outlines for determining key properties.

Protocol 1: pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For **Metanilic acid**, this primarily refers to the acidity of the sulfonic acid group.

Workflow for pKa Determination by Titration

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Workflow for pKa Determination by Titration

Methodology:

- **Sample Preparation:** Prepare a solution of **Metanilic acid** of a precise, known concentration in deionized water.
- **Titrant Preparation:** Standardize a solution of a strong base, typically sodium hydroxide (NaOH), against a primary standard like potassium hydrogen phthalate (KHP).
- **Titration:** Calibrate a pH meter with standard buffers. Place the **Metanilic acid** solution in a beaker with a magnetic stirrer and immerse the pH electrode. Add the standardized NaOH solution in small, precise increments, recording the pH value after each addition.
- **Data Analysis:** Plot the recorded pH values against the volume of NaOH added. The equivalence point is identified from the steepest part of the curve (or the peak of the first derivative plot). The pKa is the pH value at the point where half of the volume of NaOH required to reach the equivalence point has been added.

Protocol 2: Characterization by Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Methodology:

- **Sample Preparation (KBr Pellet Method):** Mix a small amount of dry **Metanilic acid** powder (approx. 1-2 mg) with about 100-200 mg of dry potassium bromide (KBr) powder.
- **Grinding:** Thoroughly grind the mixture in an agate mortar until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Place the powder into a pellet press and apply high pressure to form a thin, transparent or translucent KBr pellet.
- **Spectral Acquisition:** Place the pellet in the sample holder of an FTIR spectrometer and acquire the infrared spectrum, typically over the range of 4000-400 cm^{-1} .[\[16\]](#)

- Analysis: Analyze the resulting spectrum for characteristic absorption bands corresponding to the N-H bonds of the amino group, S=O bonds of the sulfonic acid group, and C-H and C=C bonds of the aromatic ring.

Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the structure and purity of **Metanilic acid**.

- Infrared (IR) Spectrum: The IR spectrum shows characteristic peaks for the amino group (N-H stretching), the sulfonic acid group (S=O stretching), and the substituted benzene ring.^[16]^[17]
- UV-Visible Spectrum: The UV-Vis spectrum in solution provides information about the electronic transitions within the aromatic system.^[18]^[19]
- Nuclear Magnetic Resonance (NMR) Spectrum: ¹H and ¹³C NMR spectroscopy can be used to confirm the structure by showing the chemical shifts and coupling patterns of the protons and carbon atoms in the molecule.^[20]
- Mass Spectrometry (MS): Mass spectrometry provides the mass-to-charge ratio of the molecule and its fragments, confirming its molecular weight.^[21]

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